

Physical and chemical properties of DIMP

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Compound of Interest

Compound Name: *Diisopropyl methylphosphonate*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Diisopropyl Methylphosphonate** (DIMP)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diisopropyl methylphosphonate (DIMP) is an organophosphorus compound with significant relevance in defense and environmental science. It is primarily known as a chemical by-product from the manufacturing of the nerve agent Sarin (GB), and due to its structural similarity and lower toxicity, it is widely used as a simulant for Sarin in various research and development activities.^{[1][2][3][4][5][6][7]} This technical guide provides a comprehensive overview of the core physical and chemical properties of DIMP, detailed experimental protocols for their determination, and a visualization of its metabolic pathway. The information presented is intended to support researchers, scientists, and drug development professionals in their work with this compound.

Chemical Identity

- Chemical Name: **Diisopropyl methylphosphonate**^[1]
- Synonyms: DIMP, Diisopropyl methanephosphonate, Phosphonic acid, methyl-, bis-(1-methylethyl) ester^{[1][2]}
- CAS Number: 1445-75-6^{[1][2]}

- Molecular Formula: C₇H₁₇O₃P [1][8]
- Molecular Weight: 180.18 g/mol [2][8]
- Chemical Structure:

Physical Properties

DIMP is a colorless liquid at room temperature.[1][4][9] Its key physical properties are summarized in the table below.

Property	Value	Reference
Physical State	Colorless liquid	[1][2]
Melting Point	25 °C	[8][10]
Boiling Point	121.05 °C @ 10 mm Hg; 50-51 °C @ 1 mm Hg; 215 °C (estimated)	[1][8][11]
Density	0.976 g/cm ³	[1][8]
Vapor Pressure	0.28 mmHg @ 25 °C	[1]
Solubility in Water	1,500 mg/L @ 25 °C	[1]
log K _{ow} (Octanol-Water Partition Coefficient)	1.03	[1]
Refractive Index	1.4100	[8][10]
Surface Tension	28.8 dynes/cm	[1]

Chemical Properties

Stability and Reactivity

DIMP is a stable compound but can undergo hydrolysis, although this process is extremely slow under neutral conditions.[1][12] The hydrolytic half-life at pH 7 and 25 °C is estimated to be 663,000 years.[1] It is sensitive to moisture and can be reactive with strong bases and oxidizing agents.[8][13]

Hydrolysis

The hydrolysis of DIMP is significantly slow in neutral aqueous solutions.[12][14] The reaction proceeds via the cleavage of the ester bonds, leading to the formation of isopropyl methylphosphonic acid (IMPA) and subsequently methylphosphonic acid (MPA).[12][14] The rate of hydrolysis is influenced by temperature and pH.

Thermal Decomposition

At elevated temperatures, DIMP undergoes thermal decomposition. The major early decomposition products include propene, methylphosphonic acid, and isopropanol.[15][16] Studies have shown that the decomposition of DIMP can be accelerated in the presence of metal oxides like alumina.[17][18]

Experimental Protocols

Synthesis of Diisopropyl Methylphosphonate (Arbusov Rearrangement)

A common method for the laboratory synthesis of DIMP is a modification of the Arbusov rearrangement.[19]

Objective: To synthesize **Diisopropyl methylphosphonate** from triisopropyl phosphite and methyl iodide.

Materials:

- Triisopropyl phosphite
- Methyl iodide
- Reflux condenser
- Vigreux column
- Distillation apparatus
- Heating mantle

Procedure:

- A small portion of methyl iodide is added to an equivalent molar amount of triisopropyl phosphite.
- The mixture is gently heated to initiate an exothermic reaction.
- Once the reaction begins, the heat source is removed, and the remaining triisopropyl phosphite is added at a rate that maintains a brisk boil.
- After the addition is complete, the mixture is heated under reflux for one hour.
- The apparatus is then set up for distillation using a Vigreux column, and the isopropyl iodide byproduct is distilled off at atmospheric pressure (boiling point ~85-95 °C).
- The remaining product, **diisopropyl methylphosphonate**, is then distilled under reduced pressure.

Determination of Purity and Analysis (Gas Chromatography-Mass Spectrometry - GC-MS)

GC-MS is a standard method for the analysis and purity determination of DIMP.[\[2\]](#)

Objective: To qualitatively and quantitatively analyze DIMP using GC-MS.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- A suitable capillary column (e.g., Rxi-5Sil MS)
- Helium carrier gas

Procedure:

- **Sample Preparation:** Prepare a dilute solution of DIMP in a suitable solvent such as methanol or acetone.

- **Injection:** Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC inlet.
- **Gas Chromatography:** The sample is vaporized and carried by the helium gas through the capillary column. The column separates the components of the sample based on their boiling points and interactions with the stationary phase.
- **Mass Spectrometry:** As the separated components elute from the column, they enter the mass spectrometer. The molecules are ionized (e.g., by electron impact), and the resulting charged fragments are separated based on their mass-to-charge ratio (m/z).
- **Data Analysis:** The resulting mass spectrum provides a unique fragmentation pattern for DIMP, allowing for its identification. Characteristic m/z peaks for DIMP include 97, 123, 79, 139, and 165.^[7] The retention time from the chromatogram can also be used for identification. Quantification can be achieved by comparing the peak area to that of a known standard.

Biological Interactions and Metabolism

DIMP is readily absorbed following oral administration and is distributed throughout the body.^[2] It is metabolized in mammals, with the primary metabolites being isopropyl methylphosphonic acid (IMPA) and methylphosphonic acid (MPA), which are primarily excreted in the urine.^[1]

Metabolic Pathway of DIMP

The following diagram illustrates the metabolic breakdown of DIMP in mammals.



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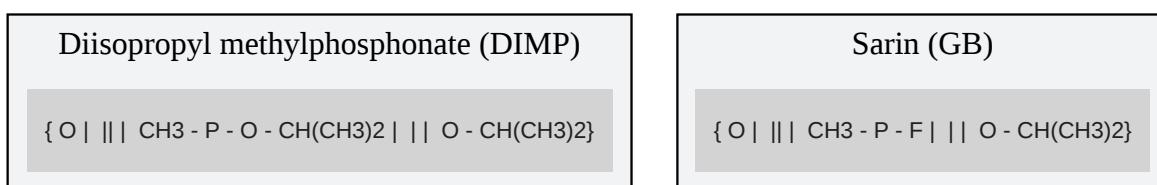
Caption: Metabolic pathway of DIMP to IMPA and MPA, followed by excretion.

Use as a Sarin Surrogate

DIMP is frequently used as a surrogate for the chemical warfare agent Sarin (GB) in research and testing.^{[7][15][16]} This is due to their structural similarities, particularly the presence of the methylphosphonate group and isopropyl ester linkages.^[20] However, DIMP has a significantly lower toxicity than Sarin, making it a safer alternative for laboratory studies.^[7]

Structural Comparison of DIMP and Sarin

The diagram below highlights the structural relationship between DIMP and Sarin.



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Caption: Structural comparison of DIMP and Sarin.

Safety and Handling

While significantly less toxic than Sarin, DIMP is still a hazardous chemical and should be handled with appropriate safety precautions. It can cause skin and eye irritation.^[2] Animal studies have indicated potential effects on the blood and nervous systems at high levels of exposure.^{[4][21]}

Recommended Handling Precautions:

- Work in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., neoprene), safety goggles, and a lab coat.^[13]
- Avoid contact with skin and eyes.
- Store in a cool, dry place away from incompatible materials such as strong bases and oxidizing agents.^[13]

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **Diisopropyl methylphosphonate** (DIMP). The tabulated data, experimental protocols, and diagrams are intended to serve as a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding of these properties is crucial for the safe handling, effective utilization, and accurate analysis of DIMP in various scientific applications.

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